

A Technical Guide to 2-(Bromomethyl)acrylic Acid: Commercial Availability, Purity, and Analysis

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Compound of Interest

Compound Name: 2-(Bromomethyl)acrylic acid

Cat. No.: B041221

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial landscape for **2-(Bromomethyl)acrylic acid**, focusing on supplier availability and purity levels. It is designed to assist researchers, scientists, and professionals in drug development in sourcing this critical reagent. The guide also details a representative experimental protocol for the synthesis and purity analysis of this compound, crucial for ensuring the quality and consistency of research and development activities.

Commercial Suppliers and Purity Levels

2-(Bromomethyl)acrylic acid (CAS No. 72707-66-5) is a valuable building block in organic synthesis, particularly in the preparation of polymers and functionalized molecules. Several chemical suppliers offer this reagent at various purity levels. The following table summarizes the offerings from prominent commercial vendors. It is important to note that availability and specifications can change, and direct inquiry with the suppliers is always recommended for the most current information.

Supplier	Catalog Number	Stated Purity	Available Quantities	Analytical Method for Purity
Sigma-Aldrich	212970	98%	1 g, 10 g	Not explicitly stated on product page, but typically GC or HPLC
TCI America	B4048	>98.0% (GC)(T)	5 g, 25 g	Gas Chromatography (GC)
HANGZHOU LEAP CHEM CO., LTD.	Varies	99.00%	Inquiry for details	Not specified
Henan Lihao Chem Plant Limited	Varies	Not specified	Inquiry for details	Not specified

Experimental Protocols

Synthesis of 2-(Bromomethyl)acrylic Acid

A reliable method for the synthesis of **2-(Bromomethyl)acrylic acid** has been reported in Organic Syntheses, a peer-reviewed source for detailed and reproducible experimental procedures. The following is a summary of the protocol.

Reaction Scheme:

Procedure:

- **Reaction Setup:** A 500-mL, three-necked, round-bottomed flask is equipped with a magnetic stirrer, a fractional distillation head, a condenser, and thermometers.
- **Reagents:** Diethyl bis(hydroxymethyl)malonate (55.0 g, 0.25 mol) and 47-49% hydrobromic acid (142 mL, 1.25 mol) are added to the flask.

- **Heating and Distillation:** The mixture is heated to maintain a liquid temperature between 85 and 90°C. A mixture of ethyl bromide and water will distill off over the course of 1.5-2 hours.
- **Reflux:** The remaining residue is boiled for an additional 10 hours, maintaining the temperature between 85-90°C.
- **Concentration:** The reaction mixture is then concentrated using a rotary evaporator at 65-70°C and 10-15 mm pressure to remove approximately 100 mL of water.
- **Crystallization:** The residue is cooled in a refrigerator overnight to induce crystallization.
- **Isolation and Drying:** The crystalline product is collected by filtration in the cold and air-dried to yield **2-(Bromomethyl)acrylic acid**. The reported yield is approximately 43%, with a melting point of 71-73°C.

Purification:

The crude product is reported to be almost pure. For further purification, it can be recrystallized from a solvent like Skelly-solve B or purified by sublimation.

Purity Analysis: A Representative HPLC Method

While specific quality control protocols are proprietary to each supplier, a general and robust method for the purity analysis of acrylic acid derivatives can be performed using High-Performance Liquid Chromatography (HPLC). The following is a representative protocol based on established methods for similar compounds.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Instrumentation:

- High-Performance Liquid Chromatograph (HPLC) system equipped with a UV detector.
- Reverse-phase C18 column (e.g., 4.6 mm x 150 mm, 5 µm particle size).

Chromatographic Conditions:

- **Mobile Phase:** A gradient of water (A) and acetonitrile (B), both containing 0.1% phosphoric acid to suppress ionization.[\[1\]](#)

- Gradient Program: A typical gradient might start at 95% A and 5% B, ramping to 100% B over 15-20 minutes, followed by a re-equilibration step.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30-40°C.
- Detection Wavelength: 210 nm.^[4]
- Injection Volume: 10 µL.

Sample and Standard Preparation:

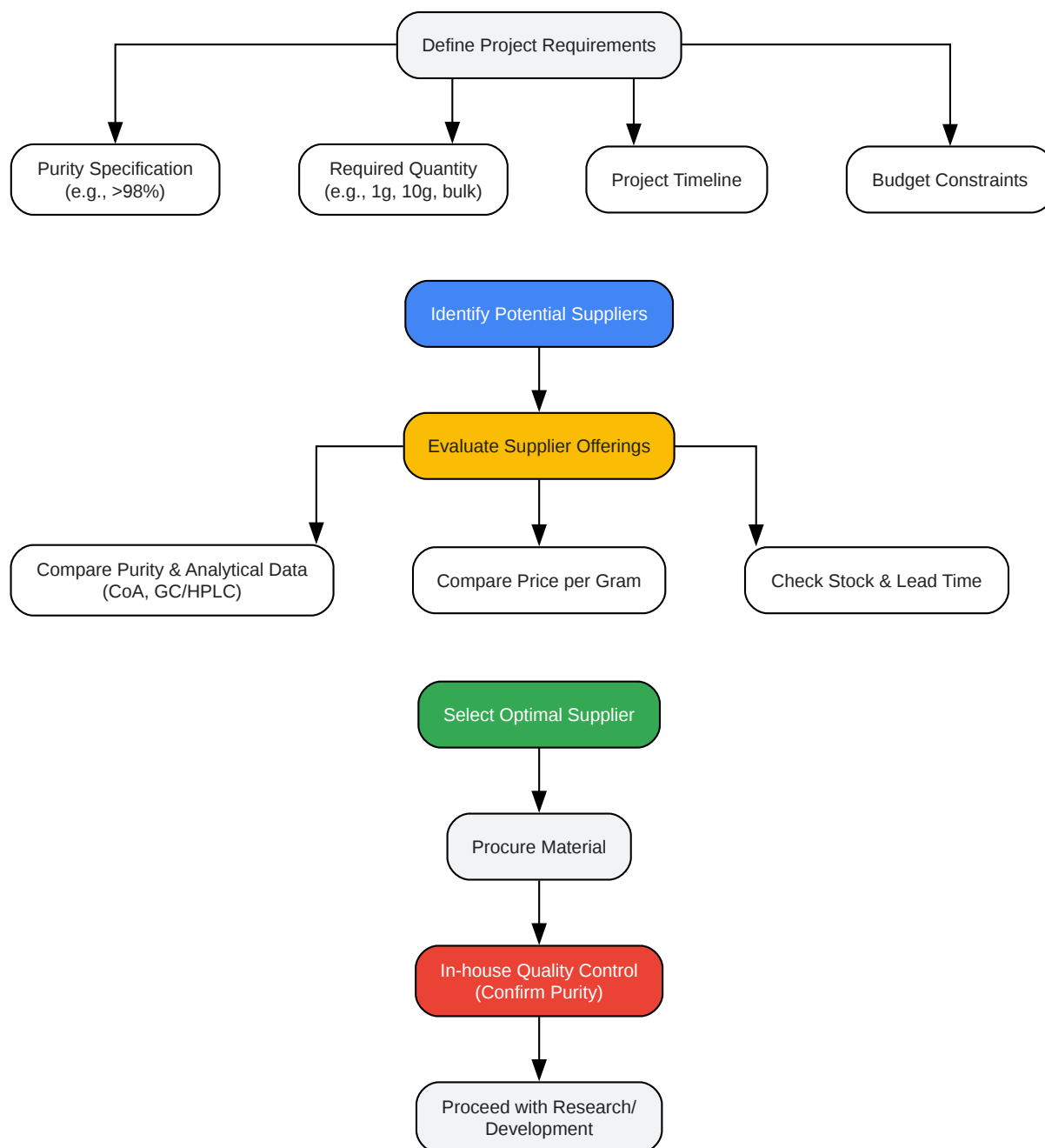
- Standard Preparation: A stock solution of high-purity **2-(Bromomethyl)acrylic acid** reference standard is prepared in the mobile phase or a suitable solvent like a water/acetonitrile mixture. A series of dilutions are made to create a calibration curve.
- Sample Preparation: A known weight of the **2-(Bromomethyl)acrylic acid** sample is dissolved in the mobile phase to a known volume. The solution may need to be filtered through a 0.45 µm syringe filter before injection.

Data Analysis:

The purity of the sample is determined by comparing the peak area of the main component in the sample chromatogram to the calibration curve generated from the reference standards. Impurities will appear as separate peaks, and their percentage can be estimated based on their peak areas relative to the main peak (area percent method).

Logical Workflow for Supplier Selection

The selection of a suitable commercial supplier for **2-(Bromomethyl)acrylic acid** often involves a logical decision-making process based on the specific requirements of the research or development project. The following diagram illustrates a typical workflow.



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Caption: Workflow for selecting a commercial supplier of **2-(Bromomethyl)acrylic acid**.

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References

- 1. osha.gov [osha.gov]
- 2. waters.com [waters.com]
- 3. mitrask.com [mitrask.com]
- 4. lcms.cz [lcms.cz]
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